

Technical Support Center: Troubleshooting Lactate Measurement Discrepancies

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Compound of Interest

Compound Name: *Lactic Acid*

CAS No.: *152-36-3*

Cat. No.: *B7770667*

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Welcome to the technical support center for lactate measurement. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and resolve discrepancies in lactate measurements between different instruments.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: Why are my lactate readings different between my plate reader assay and my portable analyzer?

Discrepancies between different lactate measurement instruments are common and can arise from several factors related to the instrument's technology, sample handling, and the presence of interfering substances.^{[1][2]} Different instruments may show systematic variations, with some reading consistently higher or lower than a reference method.^{[1][2]}

Key Areas to Investigate:

- Different Assay Principles: Benchtop spectrophotometric assays (plate readers) and portable analyzers often use different enzymatic reactions.
 - Lactate Oxidase (LOX) Method: This is common in both colorimetric/fluorometric kits and portable analyzers. Lactate is oxidized to pyruvate and hydrogen peroxide (H_2O_2). The H_2O_2 is then detected by a probe.[\[3\]](#)[\[4\]](#)
 - Lactate Dehydrogenase (LDH) Method: This method involves the oxidation of lactate to pyruvate with the concurrent reduction of NAD^+ to NADH. The increase in NADH is measured by absorbance at 340 nm.[\[5\]](#)[\[6\]](#)
- Instrument Calibration: Ensure both instruments are calibrated according to the manufacturer's instructions and using the appropriate standards. Even identical instruments can sometimes give different readings.[\[1\]](#)
- Sample Type: Whole blood lactate concentrations are typically about 70% of the corresponding plasma lactate levels.[\[7\]](#) Ensure you are using the correct sample type for your instrument and be consistent across experiments.
- Pre-analytical Errors: Errors in sample collection and handling can significantly impact results.[\[8\]](#) (See Q3 for more details).

Q2: My lactate readings are inconsistent even when using the same instrument. What could be the cause?

High variability in replicate measurements from the same instrument can be frustrating. This issue often points to problems with the assay procedure or sample preparation rather than the instrument itself.

Troubleshooting Steps:

- Review Pipetting Technique: Ensure accurate and consistent pipetting of samples, standards, and reagents. Small volume errors can lead to significant variations.
- Check for Insufficient Sample Mixing: Before analysis, ensure the sample is thoroughly mixed, especially if it has been sitting for a while, to prevent sedimentation.[\[8\]](#)

- Ensure Proper Reagent Preparation and Storage: Reconstitute reagents as instructed by the kit manufacturer. Improperly stored or expired reagents can lead to inconsistent results.[9][10]
- Verify Incubation Times and Temperatures: Adhere strictly to the incubation times and temperatures specified in the protocol.[4][5] Inconsistent timing can affect the enzymatic reaction rate.
- For Portable Analyzers:
 - Sufficient Blood Sample: Too little blood on the test strip can lead to skewed, often lower, readings.[11][12]
 - Avoid Contamination: Sweat on the skin can contaminate the blood sample. It is recommended to wash hands with soap and water before testing and to wipe away the first drop of blood.[11]

Q3: What are the most common pre-analytical errors that affect lactate measurements?

Up to 75% of all laboratory measurement errors can be attributed to poor pre-analytical technique.[8] These errors occur before the sample is analyzed.

Common Pre-analytical Errors:

- Hemolysis: The breakdown of red blood cells can release their contents into the plasma, leading to inaccurate lactate readings.[13] This can be caused by improper venipuncture technique or excessive shaking of blood samples.
- Delayed Analysis/Improper Storage: Lactate is produced by cells in the blood sample even after it has been drawn.[8] To prevent falsely elevated lactate levels, samples should be processed and analyzed quickly. If there is a delay, use tubes containing a glycolysis inhibitor like sodium fluoride (NaF).[14][15]
- Sample Contamination: Contamination from substances on the skin or from indwelling catheters can alter lactate levels.[8] When drawing from a catheter, ensure it is properly flushed.[8]

- Air Bubbles in Sample: For blood gas analyzers, air bubbles in the sample can lead to significant deviations in results.[8]

Q4: My colorimetric lactate assay has high background noise. How can I fix this?

High background in a colorimetric assay can mask the true signal from your samples.

Potential Causes and Solutions:

- Reagent Quality: The chromogenic probe may be unstable at a high pH (>8.5). Ensure your assay buffer maintains a pH between 7 and 8.[3]
- Contaminated Reagents: Use fresh, high-quality reagents and water to prepare buffers and solutions.
- Incorrect Wavelength: Double-check that the plate reader is set to the correct wavelength for absorbance measurement as specified in your assay kit's protocol.[9][10]
- Fluorescence Interference (for fluorescent assays): If using a fluorescent assay, use black plates with clear bottoms to minimize background fluorescence.[9][10] For some probes, diluting them further can reduce background without significantly impacting the signal.[10]

Q5: I suspect an interfering substance in my sample is affecting my lactate results. What should I do?

Certain substances can interfere with the enzymatic reactions used in lactate assays, leading to falsely high or low readings.

Known Interferences and Mitigation Strategies:

- β -hydroxybutyrate (Ketone Bodies): High levels of β -hydroxybutyrate, as seen in conditions like diabetic ketoacidosis, can interfere with some lactate assays, particularly those using the Trinder reaction, leading to falsely low lactate readings.[16][17] If this is suspected, using an alternative method or a different instrument may be necessary.
- Thiols: Thiols at concentrations above 10 μ M can interfere with some colorimetric probes.[3]

- **Validation with a Reference Method:** If you consistently observe discrepancies, it is advisable to validate your results against a gold-standard enzymatic method.[\[7\]](#)
- **Sample Deproteinization:** For many biological samples, it is recommended to deproteinize the sample, for example, by using a 10 kDa molecular weight cutoff (MWCO) spin filter, to remove enzymes like lactate dehydrogenase that could interfere with the assay.[\[9\]](#)[\[10\]](#)

Data on Instrument Discrepancies

Different studies have quantified the degree of variation between lactate analyzers. It is important to note that instruments should not be used interchangeably.[\[18\]](#)

Instrument Comparison	Mean Difference / Bias	Reference
Various Instruments vs. Reference Method	10-25% deviation (systematically too high or too low)	[1] [2]
Portable Analyzers vs. Laboratory Analyzer	All portable analyzers tended to under-read the laboratory analyzer.	[19]
Lactate Plus vs. YSI 2300	Small fixed bias (-0.056 mM/l)	[20]
Lactate Pro2, Lactate Scout 4, TaiDoc TD-4289 vs. Biosen C-Line	Mean relative differences of 7%, -10%, and 42% respectively.	[21]
Portable Lactate Meter vs. Blood Gas Analyzer (in dogs)	18% positive bias with the portable meter.	[22]

Experimental Protocols

General Protocol for Colorimetric Lactate Assay (Lactate Oxidase Method)

This protocol is a generalized procedure based on common commercial kits.[\[4\]](#)[\[23\]](#) Always refer to your specific kit's manual for detailed instructions.

- Reagent Preparation:
 - Prepare the Lactate Assay Buffer, Lactate Probe, Enzyme Mix, and Lactate Standard solutions according to the kit's instructions. Ensure all components are at room temperature before use.[\[9\]](#)
- Standard Curve Preparation:
 - Create a series of lactate standards by diluting the provided stock solution. A typical range might be 0 to 20 mM.[\[24\]](#)
- Sample Preparation:
 - For serum, plasma, or urine, centrifuge the samples to remove insoluble particles.[\[3\]](#)
 - If lactate dehydrogenase activity is suspected in the sample, deproteinize using a 10 kDa MWCO spin filter.[\[9\]](#)[\[10\]](#)
 - Dilute samples as necessary to ensure the readings fall within the range of the standard curve.
- Assay Procedure:
 - Add 50 μ L of each standard and unknown sample to separate wells of a 96-well plate.
 - Prepare a Reaction Mix containing the Assay Buffer, Lactate Probe, and Enzyme Mix.
 - Add 50 μ L of the Reaction Mix to each well.
 - Incubate the plate for 30-45 minutes at 37°C, protected from light.
 - Measure the absorbance at the specified wavelength (e.g., 510-570 nm) using a microplate reader.[\[4\]](#)[\[23\]](#)
- Calculation:
 - Subtract the absorbance of the blank from all readings.

- Plot the standard curve and determine the concentration of lactate in the samples by interpolation.

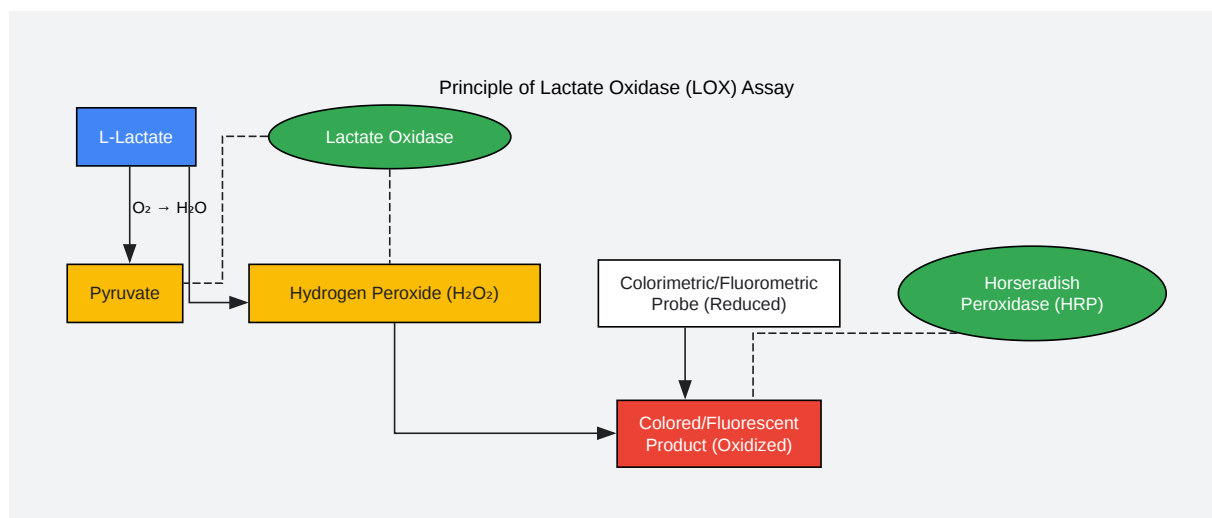
General Protocol for UV-based Lactate Assay (Lactate Dehydrogenase Method)

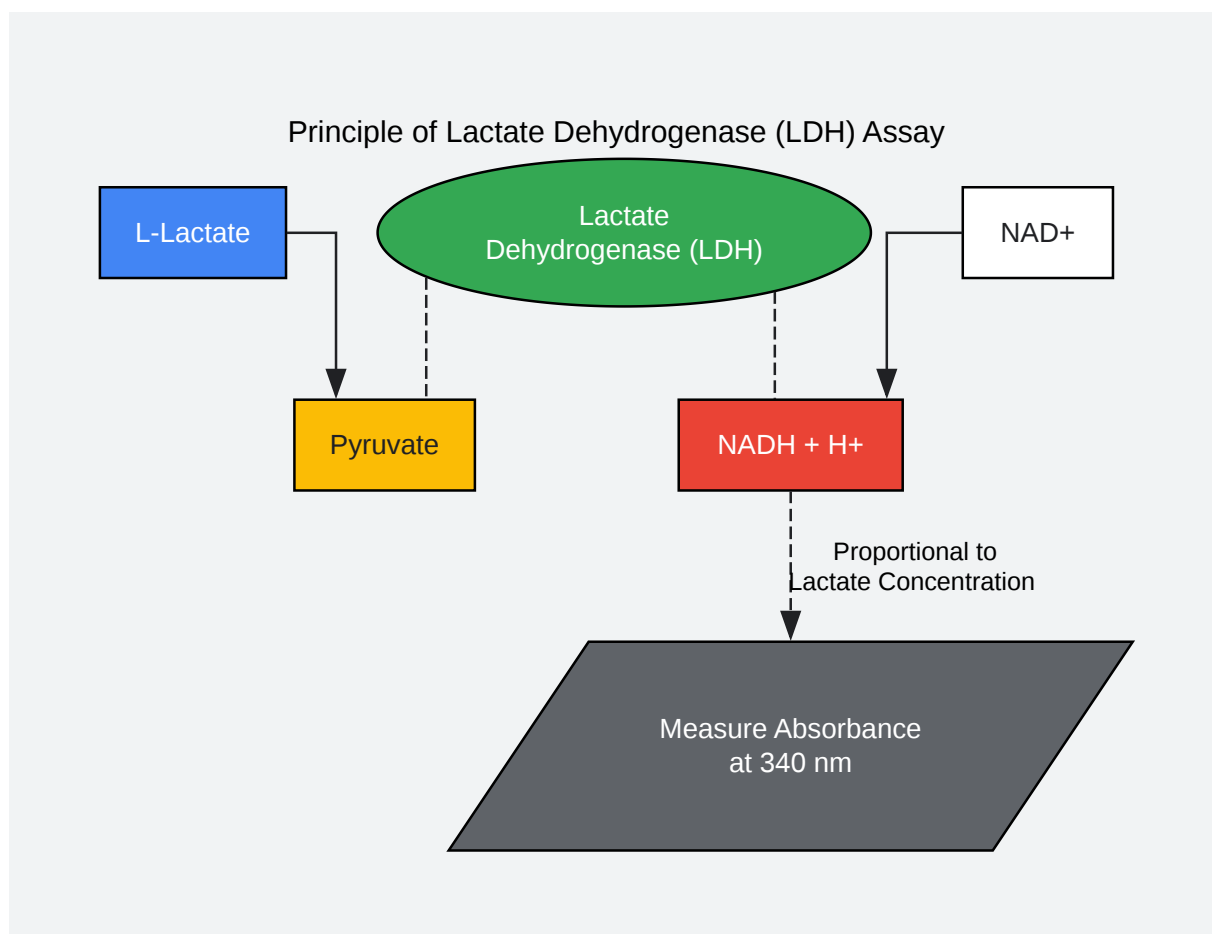
This is a generalized protocol.^{[5][25]} Always refer to your specific kit's manual.

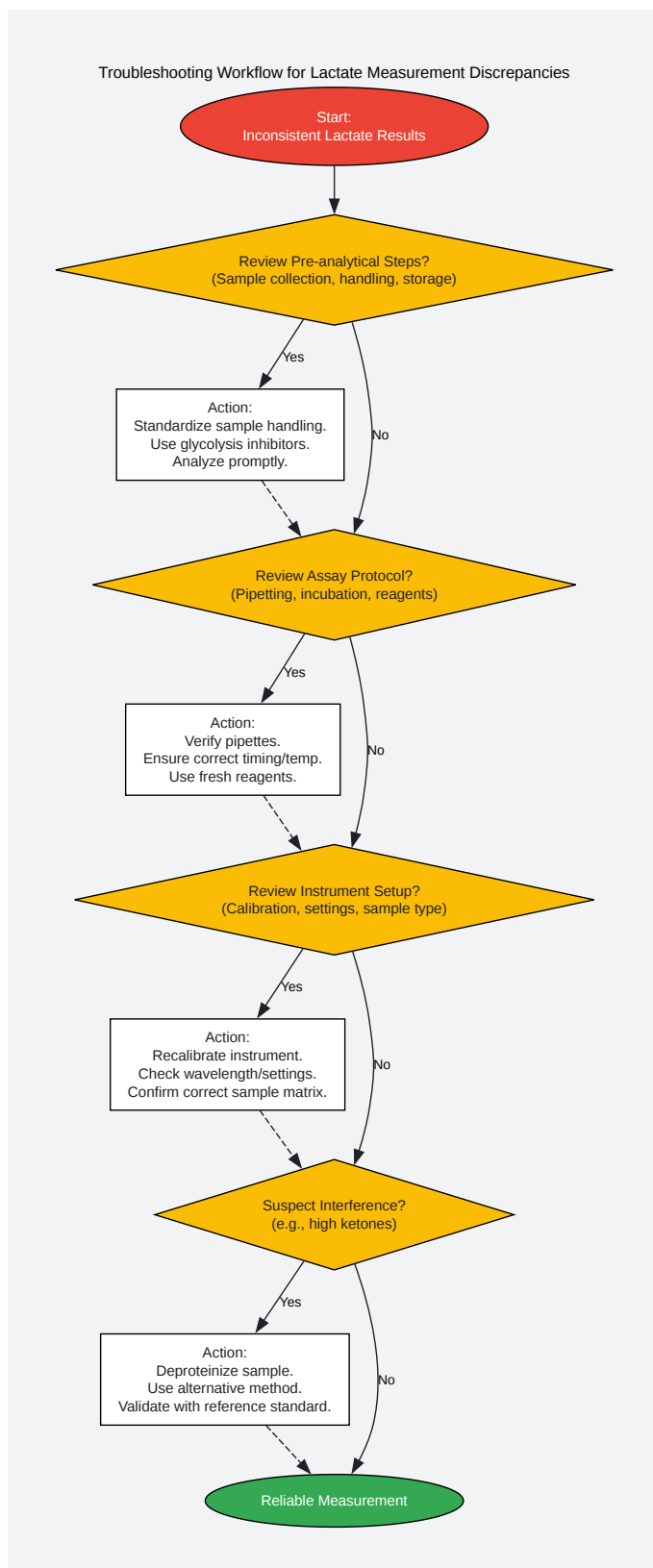
- Reagent Preparation:
 - Prepare the assay buffer, which typically includes glycine and hydrazine.^[24]
 - Prepare the NAD⁺ solution and the L-Lactate Dehydrogenase (L-LDH) enzyme solution.
- Sample and Standard Preparation:
 - Prepare samples and a standard curve as described in the colorimetric assay protocol.
- Assay Procedure (in cuvettes):
 - Pipette the assay buffer, NAD⁺ solution, and sample/standard into a cuvette.
 - Mix and incubate for approximately 5 minutes at 20-25°C.
 - Read the initial absorbance (A₁) at 340 nm.
 - Start the reaction by adding the L-LDH solution.
 - Mix and incubate for 10-20 minutes at 20-25°C, or until the reaction is complete.
 - Read the final absorbance (A₂) at 340 nm.
- Calculation:
 - Calculate the change in absorbance ($\Delta A = A_2 - A_1$) for the blank, standard, and samples.
 - Subtract the ΔA of the blank from the ΔA of the standards and samples.
 - The concentration of lactate is proportional to the corrected ΔA .

Visualizations

Signaling Pathways and Workflows







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